

Application Notes and Protocols: AMG-151 (ARRY-403)

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Compound of Interest

Compound Name: AMG-151
Cat. No.: B1665974

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Introduction

AMG-151, also known as ARRY-403, is a potent, allosteric activator of the enzyme glucokinase (GK).^[1] Glucokinase plays a pivotal role in glucose homeostasis by acting as a glucose sensor in pancreatic β -cells and hepatocytes.^[1] In pancreatic β -cells, GK activation leads to increased insulin secretion, while in the liver, it promotes glycogen synthesis and glucose uptake. As a glucokinase activator, **AMG-151** has been investigated for its potential in the treatment of type 2 diabetes mellitus.^[1] These application notes provide detailed information on the solubility of **AMG-151** in common laboratory solvents and offer protocols for its preparation and use in a research setting.

Chemical Properties

Property	Value
Synonyms	ARRY-403
Molecular Formula	$C_{20}H_{18}N_6O_3S_2$
Molecular Weight	454.53 g/mol
CAS Number	1138669-65-4

Solubility Data

While specific quantitative solubility data for **AMG-151** in various solvents is not extensively published, it is generally described as having good aqueous solubility for an in vitro drug-like compound.^[1] The following table provides guidance on the solubility of **AMG-151** in Dimethyl Sulfoxide (DMSO) and common laboratory buffers based on general characteristics of similar small molecules. It is strongly recommended to perform small-scale solubility tests before preparing large-volume stock solutions.

Solvent	Estimated Solubility	Remarks
DMSO	≥ 20 mg/mL (≥ 44 mM)	Should be readily soluble. Sonication may aid in dissolution.
PBS (pH 7.4)	Limited	Aqueous solubility is generally lower than in organic solvents. Prepare fresh and use immediately. Solubility may be pH-dependent.
TRIS Buffer	Limited	Similar to PBS, aqueous solubility is expected to be limited. The pH of the buffer may influence solubility.
HEPES Buffer	Limited	Similar to other aqueous buffers, solubility is expected to be limited.

Experimental Protocols

Preparation of AMG-151 Stock Solution in DMSO (10 mM)

Materials:

- **AMG-151** (ARRY-403) powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing the Compound: Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **AMG-151** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.55 mg of **AMG-151** (Molecular Weight = 454.53 g/mol).
- Adding Solvent: Add the appropriate volume of anhydrous DMSO to the vial. For a 10 mM solution with 4.55 mg of **AMG-151**, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
- Storage: Once fully dissolved, the **AMG-151** stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short to medium-term storage (weeks to months) or at -80°C for long-term storage (months to years).

Preparation of Aqueous Working Solutions

Important Considerations:

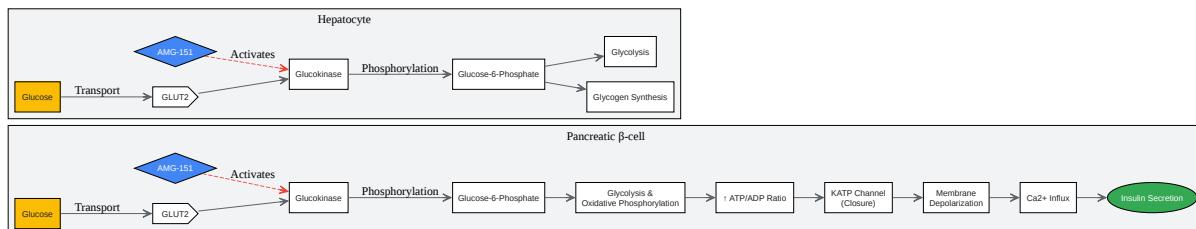
- Due to the limited aqueous solubility of many small molecules, it is recommended to prepare aqueous working solutions fresh from the DMSO stock solution on the day of the experiment.
- The final concentration of DMSO in the aqueous working solution should be kept to a minimum (typically <0.5%) to avoid solvent effects on biological systems. Always include a vehicle control (containing the same final concentration of DMSO) in your experiments.

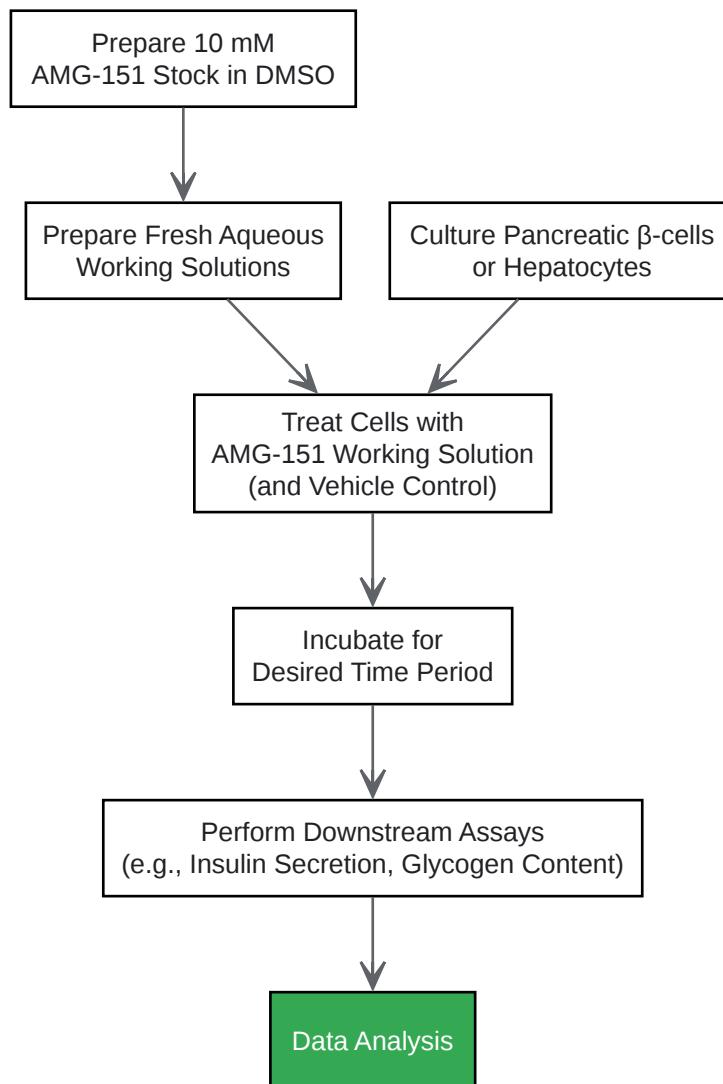
Procedure:

- Determine Final Concentration: Decide on the final concentration of **AMG-151** required for your experiment.
- Calculate Dilution: Calculate the volume of the DMSO stock solution needed to achieve the desired final concentration in your chosen aqueous buffer (e.g., PBS, TRIS, HEPES).
 - Example: To prepare 1 mL of a 10 μ M working solution from a 10 mM DMSO stock, you would perform a 1:1000 dilution. Add 1 μ L of the 10 mM DMSO stock to 999 μ L of the aqueous buffer.
- Mixing: Add the calculated volume of the DMSO stock solution to the aqueous buffer. Vortex immediately and thoroughly to ensure proper mixing and to minimize the risk of precipitation.
- Use Immediately: Use the freshly prepared aqueous working solution promptly. If the solution appears cloudy or contains precipitates, it may indicate that the solubility limit in the aqueous buffer has been exceeded. In such cases, consider lowering the final concentration.

Signaling Pathway and Experimental Workflow

Glucokinase Activation Pathway





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References

- 1. medkoo.com [medkoo.com]
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